

Dicyclohexyl Carbonate: A Technical Overview of its Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicyclohexyl carbonate*

Cat. No.: *B057173*

[Get Quote](#)

Dicyclohexyl carbonate is an organic compound utilized in various chemical syntheses. This document provides a concise technical summary of its molecular formula and weight, intended for researchers, scientists, and professionals in drug development.

Molecular Formula and Weight

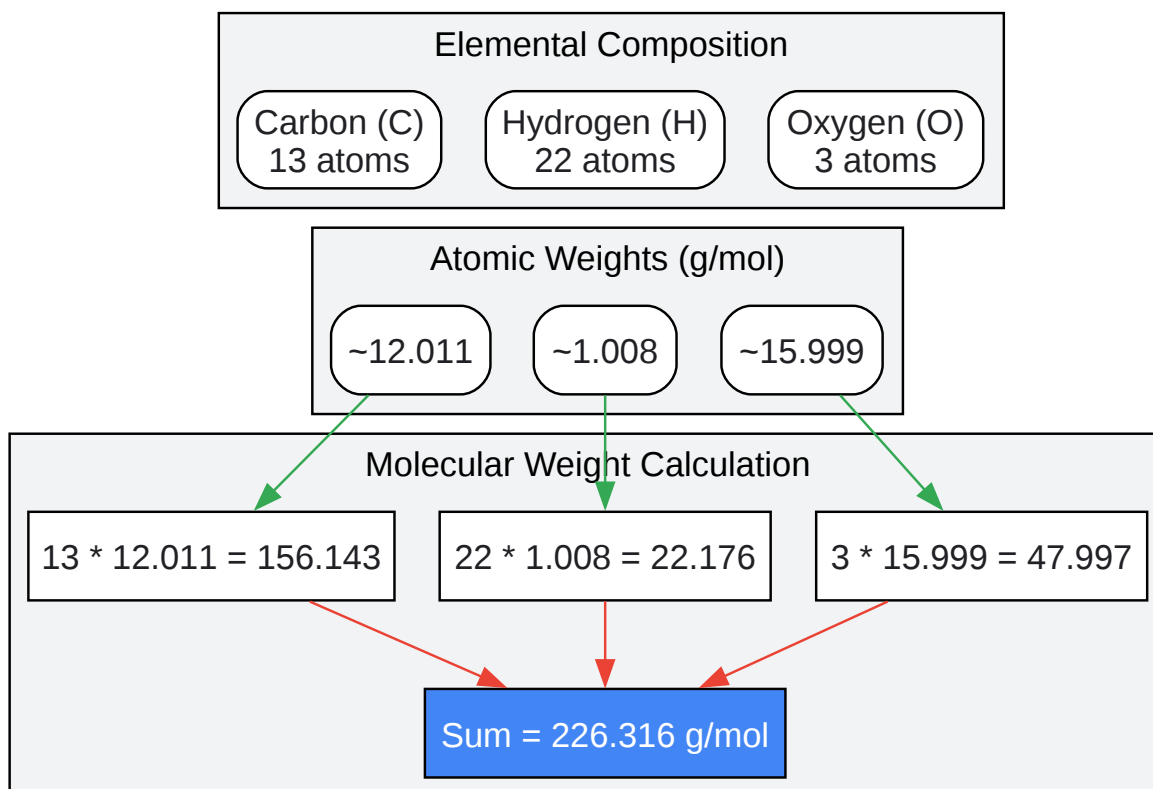
The fundamental molecular properties of **dicyclohexyl carbonate** are summarized below. The data is compiled from comprehensive chemical databases.

Property	Value	Reference
Molecular Formula	$C_{13}H_{22}O_3$	[1] [2] [3] [4] [5]
Molecular Weight	226.31 g/mol	[1] [2] [3] [4]
Monoisotopic Mass	226.15689456 Da	[1] [2]

Dicyclohexyl carbonate is a carbonate ester featuring two cyclohexyl groups attached to a central carbonate group.[\[5\]](#)

Molecular Composition and Weight Derivation

The molecular formula ($C_{13}H_{22}O_3$) dictates the elemental composition of **dicyclohexyl carbonate**, which in turn determines its molecular weight. The following diagram illustrates the relationship between the atomic constituents and the final molecular weight.



[Click to download full resolution via product page](#)

Derivation of **Dicyclohexyl Carbonate's** Molecular Weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dicyclohexyl carbonate | C₁₂H₂₂O₃ | CID 138235 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. guidechem.com [guidechem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. echemi.com [echemi.com]

- 5. CAS 4427-97-8: Dicyclohexyl carbonate | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Dicyclohexyl Carbonate: A Technical Overview of its Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057173#dicyclohexyl-carbonate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com